

An In-depth Technical Guide to 2-Aminoheptane (CAS Number 123-82-0)

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Compound of Interest

Compound Name: 2-Aminoheptane

Cat. No.: B1682561

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analysis, and biological activity of **2-aminoheptane** (CAS: 123-82-0). Also known by synonyms such as tuaminoheptane and 1-methylhexylamine, this primary aliphatic amine is a sympathomimetic agent with vasoconstrictive properties.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information including experimental protocols and pathway visualizations to support further investigation and application of this compound.

Core Properties of 2-Aminoheptane

2-Aminoheptane is a clear, colorless to light-yellow liquid with a characteristic amine odor.^[2] It is a volatile compound and is sensitive to air and light.^{[3][4]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-aminoheptane** is presented in Table 1. This data has been compiled from various sources to provide a comprehensive reference.

Property	Value	References
Molecular Formula	C ₇ H ₁₇ N	[5]
Molecular Weight	115.22 g/mol	
Appearance	Clear colorless to yellow liquid	
Melting Point	-19 °C (estimate)	
Boiling Point	142-144 °C	
Density	0.766 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.418	
Flash Point	54 °C (130 °F)	
Water Solubility	9 g/L at 20 °C	
pKa	10.7 at 19 °C	
Vapor Pressure	4.86 mmHg at 25°C	

Safety and Handling

2-Aminoheptane is a flammable liquid and vapor. It is harmful if swallowed, in contact with skin, or inhaled, and causes severe skin burns and eye damage. It is classified as a skin, eye, and respiratory irritant. Handling should be performed in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection. It should be stored in a cool, dry, well-ventilated area away from heat, sparks, and open flames, under an inert atmosphere due to its air and light sensitivity. Incompatible materials include acids, acid chlorides, acid anhydrides, strong oxidizing agents, and carbon dioxide.

Synthesis of 2-Aminoheptane

A common and effective method for the synthesis of primary amines such as **2-aminoheptane** is the reductive amination of a corresponding ketone. In this case, heptan-2-one serves as the starting material. The process involves the reaction of the ketone with ammonia to form an intermediate imine, which is then reduced to the final amine product.

Example Experimental Protocol: Reductive Amination of Heptan-2-one

This protocol is a representative method for the synthesis of **2-aminoheptane** based on general procedures for reductive amination.

Materials:

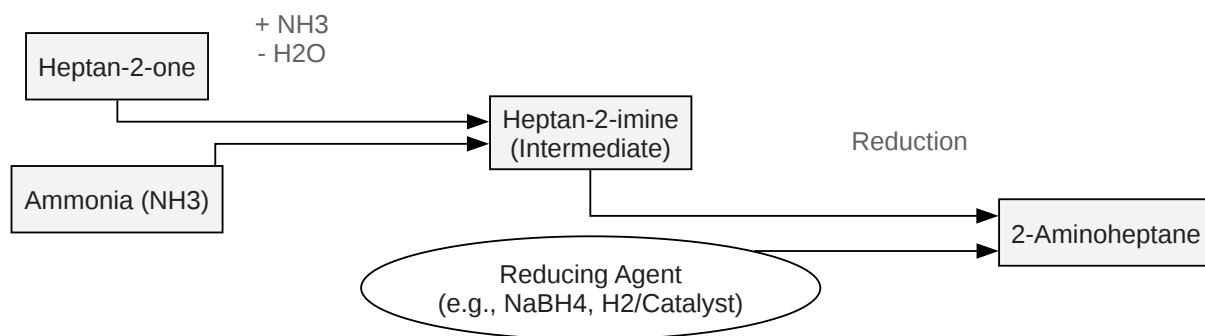
- Heptan-2-one
- Ammonia (aqueous or as ammonium formate)
- Reducing agent (e.g., Sodium borohydride (NaBH_4), Sodium cyanoborohydride (NaBH_3CN), or H_2 with a metal catalyst like Nickel or Cobalt)
- Titanium(IV) isopropoxide (optional, as a Lewis acid catalyst)
- Ethanol (or other suitable solvent)
- Diethyl ether (for extraction)
- Anhydrous magnesium sulfate (for drying)
- Hydrochloric acid (for salt formation and purification)
- Sodium hydroxide (for neutralization)

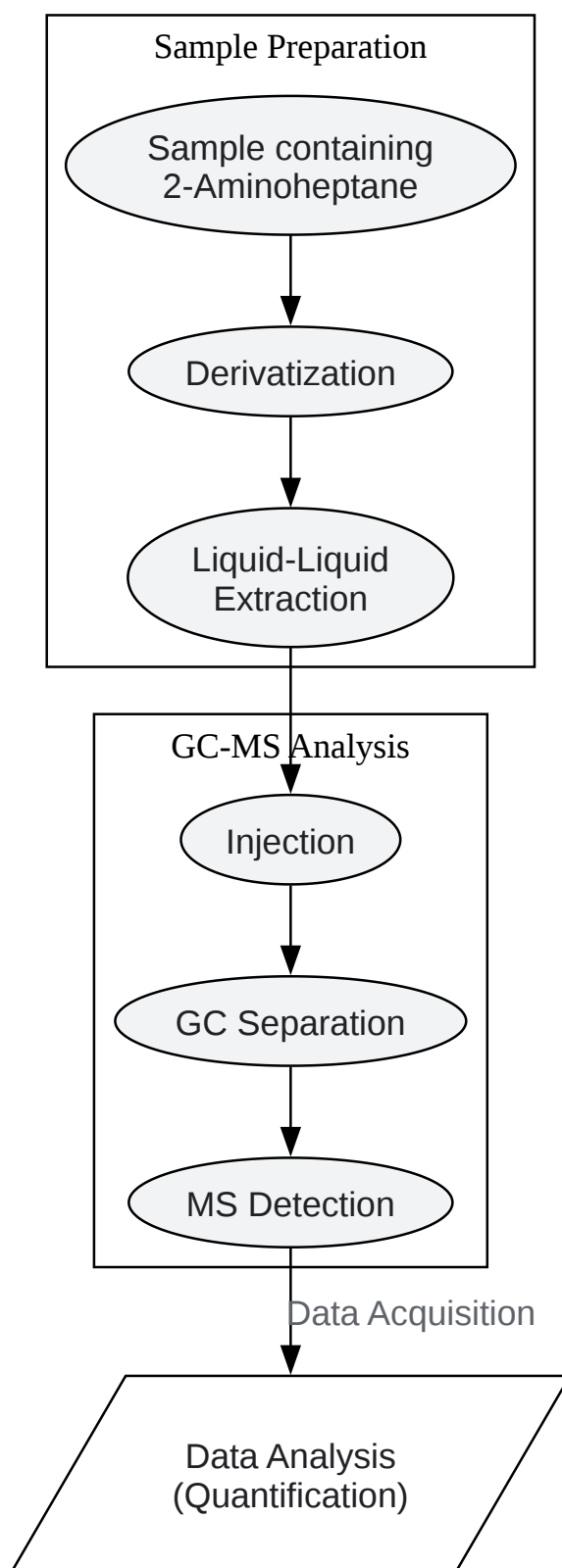
Procedure:

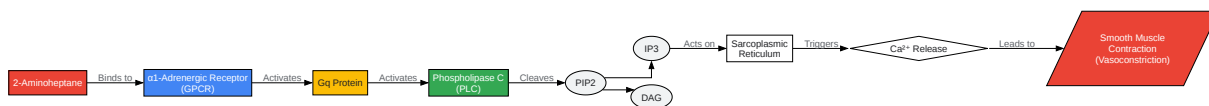
- **Imine Formation:** In a round-bottom flask, dissolve heptan-2-one in ethanol. Add a solution of ammonia in ethanol (or ammonium formate). If using a catalyst like titanium(IV) isopropoxide, it is added at this stage. The mixture is stirred at room temperature to facilitate the formation of the heptan-2-imine intermediate.
- **Reduction:** The reducing agent is then added portion-wise to the reaction mixture. If using sodium borohydride, the temperature should be monitored and controlled, as the reaction can be exothermic. If using catalytic hydrogenation, the reaction mixture is transferred to a

hydrogenation apparatus. The reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.

- **Work-up and Extraction:** Once the reaction is complete, the solvent is removed under reduced pressure. The residue is taken up in water and the pH is adjusted to be basic with a sodium hydroxide solution. The aqueous layer is then extracted several times with diethyl ether. The combined organic extracts are washed with brine.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation to yield the crude **2-aminoheptane**.
- **Purification:** The crude product can be purified by distillation under reduced pressure. For further purification and to obtain a stable solid, the amine can be converted to its hydrochloride salt by treating the ethereal solution with a solution of hydrochloric acid in ether. The resulting precipitate can be collected by filtration and recrystallized. The free amine can be regenerated by treatment with a base.







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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Aminoheptane (CAS Number 123-82-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682561#2-aminoheptane-cas-number-123-82-0-properties]

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